

# Application Note: Quantification of N-hydroxy-L-arginine (NOHA) in Biological Samples

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## Compound of Interest

Compound Name: NG-Hydroxy-L-arginine acetate

Cat. No.: B3026290

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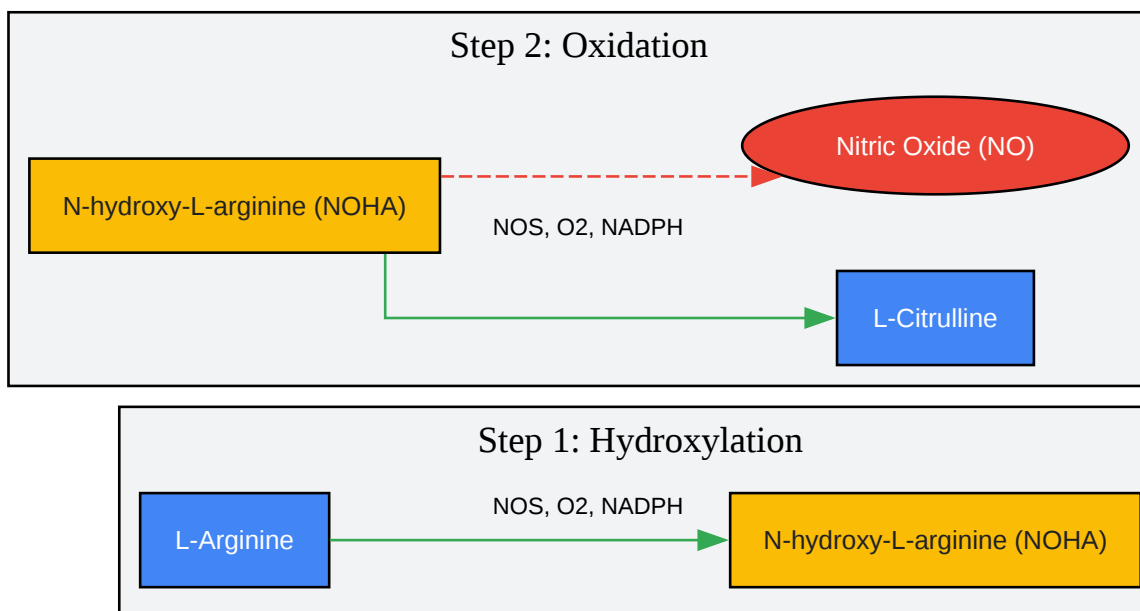
For Researchers, Scientists, and Drug Development Professionals

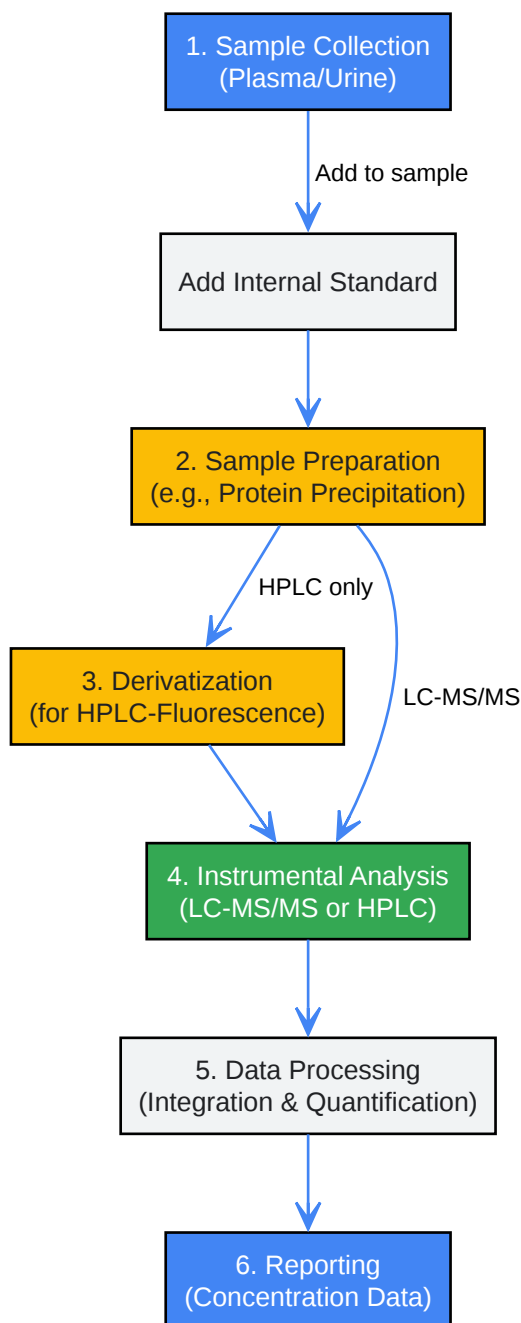
## Introduction

N-hydroxy-L-arginine (NOHA) is a critical intermediate in the biosynthesis of nitric oxide (NO) from L-arginine, a reaction catalyzed by nitric oxide synthases (NOS).<sup>[1][2][3][4]</sup> The production of NO is a vital signaling pathway involved in numerous physiological processes, including vasodilation, neurotransmission, and immune responses.<sup>[1][2][3]</sup> Given its role as a direct precursor to NO, the accurate quantification of NOHA in biological matrices such as plasma and urine can provide valuable insights into NOS activity and the overall state of the L-arginine/NO pathway. Dysregulation of this pathway is implicated in various cardiovascular and inflammatory diseases. This document provides detailed protocols for the quantification of NOHA in plasma and urine using High-Performance Liquid Chromatography (HPLC) with fluorescence detection and a representative Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method.

## Biochemical Pathway: Nitric Oxide Synthesis

NOHA is produced in a two-step enzymatic process from L-arginine by the NOS enzyme family (nNOS, eNOS, iNOS). In the first step, L-arginine is hydroxylated to form NOHA. Subsequently, NOHA is oxidized by NOS to produce nitric oxide and L-citrulline.<sup>[1][2][3]</sup> This pathway requires cofactors such as NADPH and tetrahydrobiopterin (BH<sub>4</sub>).<sup>[4]</sup>





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## References

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